Spectroscopic Analysis of 2,4-Difluoro-6-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name:	*2,4-Difluoro-6-nitrophenol*
CAS No.:	*364-31-8*
Cat. No.:	*B146620*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2,4-Difluoro-6-nitrophenol**, a key intermediate in various synthetic applications. Due to the limited availability of publicly accessible, quantitative experimental spectral data, this document presents predicted data based on established spectroscopic principles. These predictions are intended to serve as a reference for researchers in the identification and characterization of this compound.

Data Presentation

The following tables summarize the predicted spectral data for **2,4-Difluoro-6-nitrophenol**.

Table 1: Predicted ^{1}H NMR Spectral Data

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~8.0 - 8.2	dd	J(H,F) ≈ 8-10, J(H,H) ≈ 2-3	H-3
~7.2 - 7.4	dd	J(H,F) ≈ 8-10, J(H,H) ≈ 2-3	H-5
~10.0 - 11.0	br s	-	OH

Note: Predicted chemical shifts are relative to TMS (Tetramethylsilane) at 0 ppm. The solvent is assumed to be $CDCl_3$ or DMSO-d_6.

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
~155 - 160 (d, J(C,F) ≈ 240-250 Hz)	C-2
~115 - 120 (d, J(C,F) ≈ 20-25 Hz)	C-3
~150 - 155 (d, J(C,F) ≈ 240-250 Hz)	C-4
~110 - 115 (d, J(C,F) ≈ 20-25 Hz)	C-5
~130 - 135	C-6
~140 - 145	C-1

Note: Predicted chemical shifts are relative to TMS at 0 ppm. The spectrum is assumed to be proton-decoupled.

Table 3: Predicted IR Spectral Data

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Wavenumber (cm^{-1})	Intensity	Assignment
3200 - 3500	Broad	O-H stretch
3050 - 3150	Medium	Aromatic C-H stretch
1520 - 1560	Strong	Asymmetric NO_2 stretch
1340 - 1380	Strong	Symmetric NO_2 stretch
1600 - 1620	Medium	Aromatic C=C stretch
1200 - 1300	Strong	C-F stretch
1100 - 1200	Strong	C-O stretch

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
175	100	$[M]^+$ (Molecular Ion)
145	Moderate	$[M - NO]^+$
129	Moderate	$[M - NO_2]^+$
101	Moderate	$[M - NO_2 - CO]^+$

Experimental Protocols

The following are detailed methodologies for the key experiments that would be used to acquire the spectral data for **2,4-Difluoro-6-nitrophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton (^1H) and carbon (^{13}C) chemical environments in the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

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- Weigh approximately 10-20 mg of **2,4-Difluoro-6-nitrophenol** for ^{1}H NMR and 50-100 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.8 mL of a deuterated solvent (e.g., Chloroform-d, DMSO-d_6) in a clean, dry vial.
- Transfer the solution to a standard 5 mm NMR tube.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.

^{1}H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Spectral Width: 0-12 ppm.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16.
- Temperature: 298 K.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse sequence.
- Spectral Width: 0-200 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more, depending on sample concentration.
- Temperature: 298 K.

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Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the TMS signal at 0 ppm.
- Integrate the peaks in the ^{1}H NMR spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of the solid **2,4-Difluoro-6-nitrophenol** sample directly onto the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.

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- Background: A background spectrum of the clean, empty ATR crystal should be collected prior to the sample spectrum.

Data Processing:

- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the absorbance or transmittance spectrum.
- Identify and label the major absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer with an electron ionization (EI) source.

Sample Introduction:

- Dissolve a small amount of the sample in a volatile solvent (e.g., methanol, dichloromethane).
- Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).

Data Acquisition (Electron Ionization - EI):

- Ionization Energy: 70 eV.
- Source Temperature: 200-250 °C.
- Mass Range: m/z 40-400.
- Scan Speed: 1-2 scans/second.

Data Processing:

- Identify the molecular ion peak ($[M]^+$).

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- Analyze the fragmentation pattern by identifying the major fragment ions and their corresponding neutral losses.
- Compare the observed isotopic pattern of the molecular ion with the theoretical pattern for the elemental composition $C_6H_3F_2NO_3$.

Mandatory Visualization

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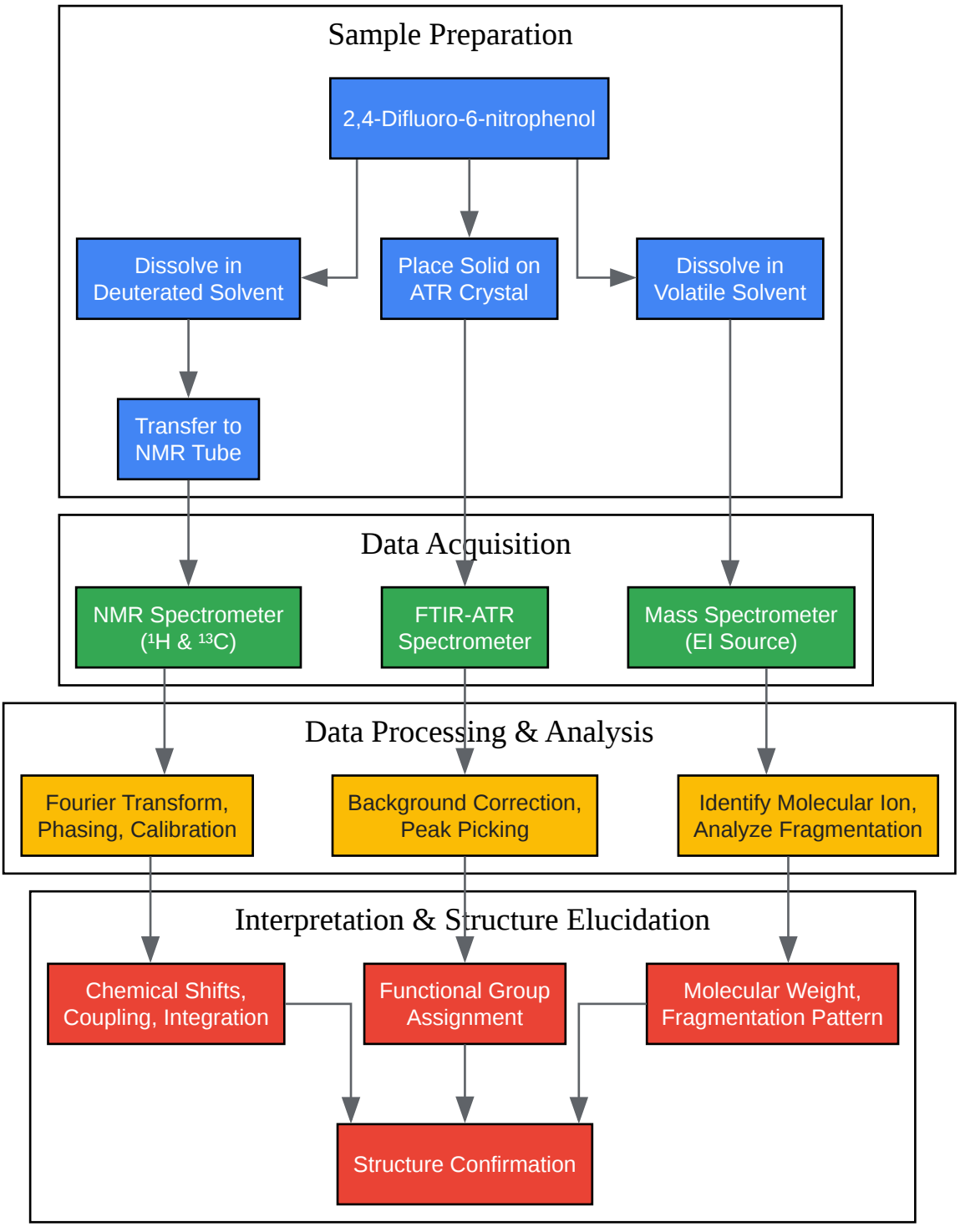

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Caption: Workflow for the spectroscopic analysis of **2,4-Difluoro-6-nitrophenol**.

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